

An In-depth Technical Guide to Triethylene Glycol: Molecular Structure, Properties, and Applications

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Compound of Interest

Compound Name: Triethylene Glycol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylene glycol (TEG) is a versatile organic compound with the chemical formula $C_6H_{14}O_4$. [1][2] It is a linear polyether diol, consisting of a three-unit ethylene glycol chain with hydroxyl groups at both ends. [3] This structure imparts a unique combination of properties, including high hygroscopicity, low volatility, and excellent solvency for a wide range of substances. [2][4] As a result, TEG finds extensive application across various industries, from natural gas dehydration to the formulation of pharmaceutical products. [3][4][5] This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and key applications of **triethylene glycol**, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

The molecular structure of **triethylene glycol** is characterized by a flexible backbone of three repeating ethylene oxide units, capped by hydroxyl groups. The IUPAC name for **triethylene glycol** is 2-[2-(2-hydroxyethoxy)ethoxy]ethanol. [1]

Key Identifiers:

- Chemical Formula: $C_6H_{14}O_4$ [1]

- Molecular Weight: 150.17 g/mol [1][2]
- CAS Number: 112-27-6[1]
- Structural Formula: $\text{HOCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{OH}$ [1]

Physicochemical Properties

Triethylene glycol is a colorless, odorless, and viscous liquid at room temperature.[2][4] Its physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of **Triethylene Glycol**

Property	Value	References
Appearance	Colorless, viscous liquid	[2][4]
Odor	Odorless	[2][4]
Boiling Point	285 °C (545 °F)	[6]
Melting Point	-7 °C (19 °F)	[6]
Density	1.124 g/cm ³ (at 20°C)	[2]
Viscosity	48 cP (at 25°C)	[2]
Vapor Pressure	<0.01 mmHg (at 20°C)	[2]
Solubility	Miscible with water and many organic solvents	[2]

Table 2: Toxicological Properties of **Triethylene Glycol**

Endpoint	Value	Species	References
Acute Oral LD50	>18,080 mg/kg	Rat	[6]
Acute Dermal LD50	>18,080 mg/kg	Rabbit	[6]
Acute Inhalation LC50	>5.2 mg/L (4 h)	Rat	[6]
Skin Irritation	Not irritating	[6]	
Eye Irritation	Not irritating	[6]	
Skin Sensitization	Not a sensitizer	[6]	

Spectroscopic Data and Interpretation

Spectroscopic analysis is crucial for the identification and characterization of **triethylene glycol**.

¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **triethylene glycol** is relatively simple, exhibiting signals corresponding to the different proton environments in the molecule. The hydroxyl protons typically appear as a broad singlet, while the methylene protons adjacent to the hydroxyl groups and those in the ethylene oxide units give rise to distinct multiplets.

The ¹³C NMR spectrum of **triethylene glycol** in CDCl₃ shows three distinct peaks corresponding to the different carbon environments: one for the terminal carbons bonded to the hydroxyl groups and two for the internal carbons of the ethylene oxide units.[1]

Table 3: ¹³C NMR Chemical Shifts of **Triethylene Glycol** in CDCl₃

Chemical Shift (ppm)	Assignment
72.69	-O-CH ₂ -CH ₂ -O-
70.26	HO-CH ₂ -CH ₂ -O-
61.33	HO-CH ₂ -CH ₂ -O-

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of **triethylene glycol** displays characteristic absorption bands that confirm its functional groups. A broad band in the region of 3400 cm^{-1} is indicative of the O-H stretching vibration of the hydroxyl groups. The C-H stretching vibrations of the alkyl chain are observed around 2900 cm^{-1} . A strong C-O stretching band, characteristic of the ether linkages, is prominent around 1100 cm^{-1} .

Experimental Protocols

Synthesis of Triethylene Glycol

Triethylene glycol is commercially produced as a co-product of the oxidation of ethylene at high temperatures in the presence of a silver oxide catalyst, followed by the hydration of ethylene oxide.[7] For laboratory-scale synthesis, a Williamson ether synthesis approach can be employed.

Protocol for Laboratory Synthesis of **Triethylene Glycol**:

This protocol describes a two-step synthesis starting from diethylene glycol.

Step 1: Monotosylation of Diethylene Glycol

- Dissolve diethylene glycol (1 equivalent) in pyridine at $0\text{ }^{\circ}\text{C}$.
- Slowly add p-toluenesulfonyl chloride (1 equivalent) to the solution while maintaining the temperature at $0\text{ }^{\circ}\text{C}$.
- Stir the reaction mixture at $0\text{ }^{\circ}\text{C}$ for 4-6 hours.
- Pour the mixture into ice-water and extract with dichloromethane.
- Wash the organic layer with cold, dilute HCl, followed by saturated NaHCO_3 solution, and finally with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the monotosylated diethylene glycol.

Step 2: Williamson Ether Synthesis

- Prepare a solution of sodium ethoxide by dissolving sodium (1.1 equivalents) in absolute ethanol.
- Add ethylene glycol (1.5 equivalents) to the sodium ethoxide solution and stir for 30 minutes.
- Add the monotosylated diethylene glycol from Step 1 (1 equivalent) to the reaction mixture.
- Reflux the mixture for 12-18 hours.
- Cool the reaction mixture and neutralize with dilute HCl.
- Remove the ethanol under reduced pressure.
- Extract the aqueous residue with dichloromethane.
- Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **triethylene glycol**.

Caption: Laboratory synthesis of **triethylene glycol** via Williamson ether synthesis.

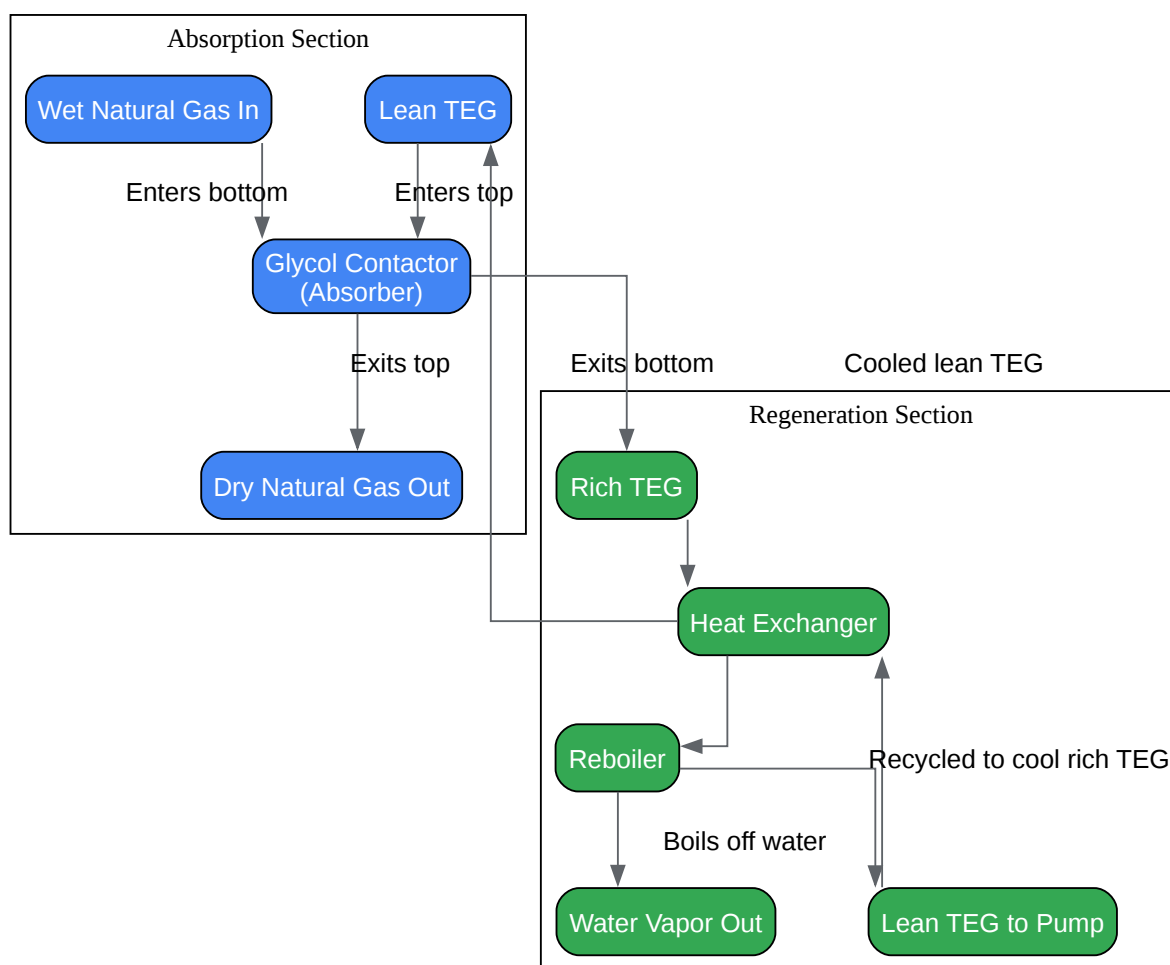
Application in Natural Gas Dehydration

Triethylene glycol is widely used in the oil and gas industry to remove water from natural gas, a process known as dehydration. This is crucial to prevent the formation of methane hydrates and corrosion in pipelines.^{[5][8]}

Process Description:

- Absorption: Wet natural gas enters the bottom of an absorption tower and flows upward. Lean (dry) TEG is pumped into the top of the tower and flows downward, absorbing water from the gas.^{[8][9]}
- Separation: The dry natural gas exits the top of the tower. The rich (wet) TEG collects at the bottom and is sent to a regeneration unit.^{[8][9]}

- Regeneration: The rich TEG is heated in a reboiler to boil off the absorbed water. The regenerated, lean TEG is then cooled and pumped back to the absorption tower for reuse.[5]
[9]



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Caption: Process flow diagram of natural gas dehydration using **triethylene glycol**.

Applications in Drug Development

In the pharmaceutical industry, **triethylene glycol** serves as a versatile excipient due to its low toxicity and desirable physical properties.^{[3][4]}

Solvent and Cosolvent

TEG's ability to dissolve a wide range of active pharmaceutical ingredients (APIs) makes it a valuable solvent and cosolvent in liquid dosage forms, such as oral solutions, syrups, and injectable preparations.^[3] It can enhance the solubility of poorly water-soluble drugs, thereby improving their bioavailability.^[3]

Humectant

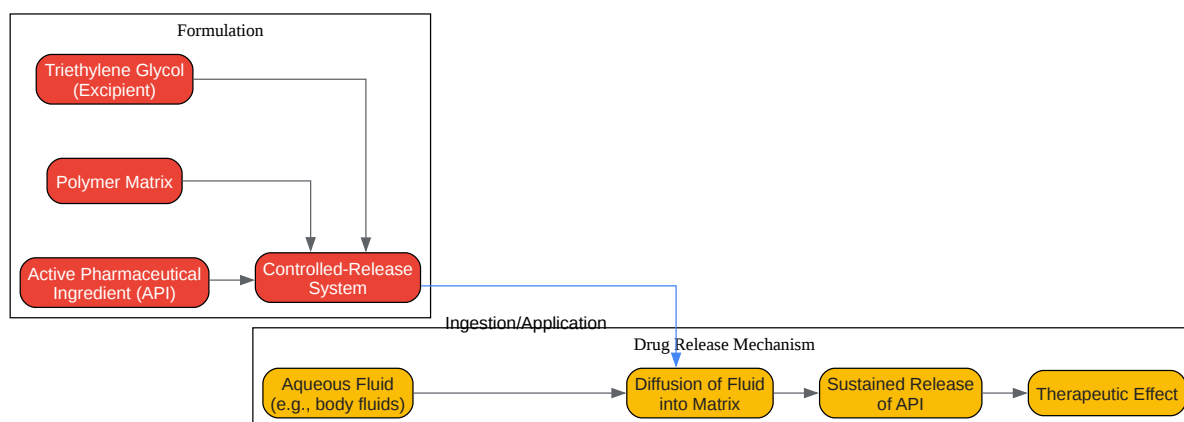
The hygroscopic nature of **triethylene glycol** makes it an effective humectant in topical and transdermal formulations like creams, ointments, and gels.^[3] It helps to retain moisture, preventing the product from drying out and improving its texture and application.

Plasticizer

In the manufacturing of solid dosage forms, TEG can be used as a plasticizer in the film coatings of tablets and capsules.^[3] It increases the flexibility and durability of the coating, preventing it from cracking.

Controlled-Release Drug Delivery

Triethylene glycol and its derivatives are utilized in the development of controlled-release drug delivery systems.^[10] They can be incorporated into polymer matrices to modulate the release rate of the encapsulated drug. For instance, polyethylene glycol (PEG), of which TEG is a short-chain member, is widely used to create hydrogels that can provide sustained drug release.^[11] The hydrophilic nature of TEG can facilitate the diffusion of aqueous fluids into the delivery system, influencing the drug release kinetics.



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Caption: Role of **triethylene glycol** in a controlled-release drug delivery system.

Safety and Handling

Triethylene glycol has a low order of acute toxicity.[12] It is not considered to be a skin or eye irritant, nor a skin sensitizer.[12] However, as with any chemical, appropriate safety precautions should be taken. It is important to use TEG in a well-ventilated area and to wear appropriate personal protective equipment (PPE), such as gloves and safety glasses, to avoid prolonged or repeated contact.[13] For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Triethylene glycol is a valuable and versatile chemical with a well-characterized molecular structure and a unique set of physicochemical properties. Its high hygroscopicity, low volatility, and excellent solvency make it indispensable in a variety of industrial applications, most

notably in natural gas dehydration. For researchers, scientists, and drug development professionals, TEG offers significant utility as a non-toxic and effective pharmaceutical excipient, serving as a solvent, humectant, and plasticizer. Its role in the development of advanced drug delivery systems further underscores its importance in the pharmaceutical sciences. A thorough understanding of its properties and applications is essential for its safe and effective utilization in research and product development.

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